

Technical Guide: Mass Spectrometry Fragmentation of Nona-4,6,8-trien-2-one

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Compound of Interest

Compound Name: *nona-4,6,8-trien-2-one*

CAS No.: 16326-94-6

Cat. No.: B6601841

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Executive Summary & Structural Context[1][2]

This guide provides an in-depth analysis of the Electron Ionization (EI) fragmentation patterns of **nona-4,6,8-trien-2-one** (CAS: 16326-94-6). Unlike standard saturated ketones or fully conjugated dienones, this molecule possesses a unique structural motif: a methylene spacer () at position C3.

This spacer isolates the carbonyl group (C2) from the conjugated triene system (C4–C9). This structural interruption dictates a distinct fragmentation fingerprint that differentiates it from isomeric counterparts like nona-3,5,7-trien-2-one.

Key Molecular Data:

- Formula:
- MW: 136.19 Da
- Structure:

- Primary Application: Flavor and fragrance profiling (often associated with lipid oxidation or Maillard reaction byproducts).

Mechanistic Fragmentation Analysis

The fragmentation of **nona-4,6,8-trien-2-one** is governed by the competition between charge localization on the oxygen atom and the stability of the highly conjugated hydrocarbon chain.

Pathway A: Alpha-Cleavage (The Dominant Driver)

As with most methyl ketones, the primary fragmentation event is

α -cleavage adjacent to the carbonyl group.^[1]

- Mechanism: Homolytic cleavage of the C1–C2 or C2–C3 bond.
- Outcome:
 - C2–C3 Cleavage: Generates the acylium ion (m/z 43). This is typically the base peak (100% relative abundance) due to the high stability of the acylium resonance structure.
 - Neutral Loss: The leaving group is the heptatrienyl radical (), which is stabilized by resonance across the triene system, making this cleavage energetically favorable.

Pathway B: Allylic-Driven "Spacer" Cleavage (Diagnostic)

This is the most critical pathway for structural identification. The C3–C4 bond is unique: it is α to the carbonyl and allylic to the triene system.

- Mechanism: Inductive cleavage at the C3–C4 bond.
- Stevenson's Rule Application: Upon cleavage, the positive charge competes between the acetyl fragment (

) and the hexatrienyl fragment (

).

- Fragment 1 (m/z 57): Acetonyl cation (

).

- Fragment 2 (m/z 79): Hexatrienyl cation (

).

- Expert Insight: The hexatrienyl cation (

) is structurally analogous to the benzenium ion (protonated benzene), a highly stable cyclic aromatic system. Consequently, Stevenson's rule predicts a strong signal at m/z 79, often exceeding the intensity of m/z 57. This peak is diagnostic for the triene tail.

Pathway C: Suppression of McLafferty Rearrangement

In saturated ketones (e.g., 2-nonanone), the McLafferty rearrangement (m/z 58) is a hallmark.

- In **Nona-4,6,8-trien-2-one**: The

-hydrogen (at C5) is vinylic (

hybridized).

- Consequence: Abstraction of a vinylic hydrogen is energetically prohibitive compared to an alkyl hydrogen. Therefore, m/z 58 is significantly suppressed or absent, serving as a negative diagnostic marker against saturated isomers.

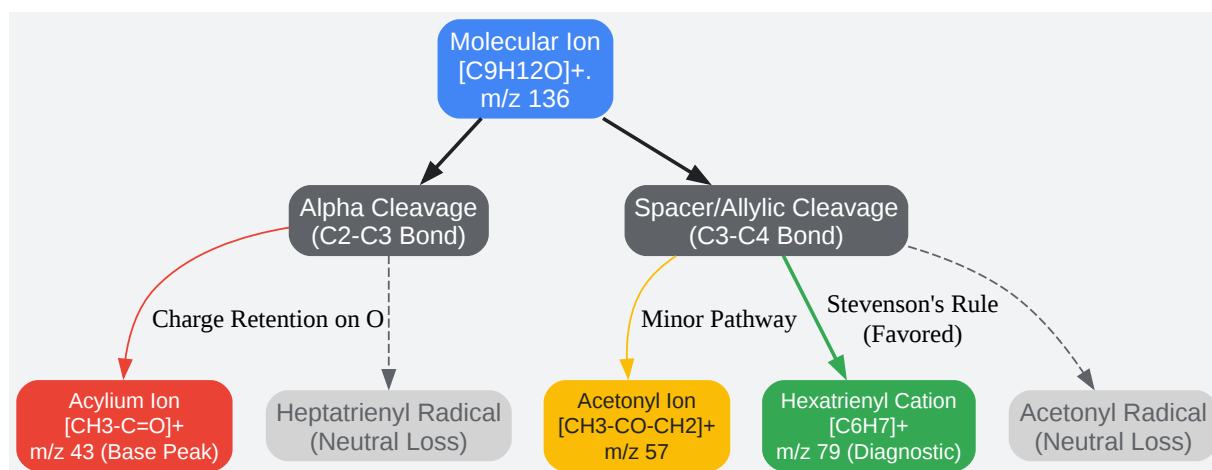
Comparative Performance: Trienone vs. Alternatives

The following table contrasts the spectral "fingerprint" of **nona-4,6,8-trien-2-one** against its saturated and fully conjugated alternatives.

Feature	Nona-4,6,8-trien-2-one (Target)	2-Nonanone (Saturated Alternative)	Nona-3,5-dien-2-one (Conjugated Alternative)
Base Peak	m/z 43 ()	m/z 43 ()	m/z 43 ()
Diagnostic Ion 1	m/z 79 (Stable Benzenium-like)	m/z 58 (McLafferty)	m/z 123 (Loss of , M-15)
Diagnostic Ion 2	m/z 57 (Acetonyl cation)	m/z 71 ()	m/z 95 ()
Molecular Ion ()	m/z 136 (Moderate intensity)	m/z 142 (Weak)	m/z 138 (Strong, stable)
Mechanism Note	C3-C4 cleavage driven by triene stability.	Driven by -H transfer (McLafferty).[2]	Conjugation stabilizes ; M-15 is favored.

Visualizing the Fragmentation Logic

The following diagram maps the causal relationships between the molecular structure and the observed mass spectrum signals.



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Figure 1: Mechanistic flow of **Nona-4,6,8-trien-2-one** fragmentation. Note the divergence at the "Spacer Cleavage" leading to the diagnostic m/z 79 peak.

Experimental Protocol: Validated EI-MS Workflow

To reproduce these spectral features, the following protocol ensures minimal thermal degradation (isomerization) and optimal ionization.

A. Sample Preparation

- Solvent: Dilute the standard in Hexane or Dichloromethane (HPLC Grade). Avoid methanol to prevent acetal formation.
- Concentration: 10–50 ppm (ng/ μ L). High concentrations can lead to self-chemical ionization (dimerization) in the source.

B. GC-MS Acquisition Parameters

Parameter	Setting	Rationale
Inlet Temp	220°C	High enough to volatilize, low enough to prevent thermal isomerization of the double bonds.
Split Ratio	20:1	Prevents detector saturation and spectral skewing.
Column	DB-5ms or HP-5ms	Low-polarity phase separates isomers effectively based on boiling point/polarity interaction.
Ion Source	Electron Ionization (EI)	Standard hard ionization for library matching.
Electron Energy	70 eV	Standard energy for reproducible fragmentation patterns (NIST library compatible).
Scan Range	m/z 35 – 250	Captures the low mass diagnostic ions (43, 57, 79) and the molecular ion (136).

C. Data Validation (Self-Check)

- Check 1: Is m/z 43 the base peak? (If not, check for hydrocarbon contamination).
- Check 2: Is m/z 58 present? (If >10% abundance, suspect contamination with saturated ketones or isomerization).
- Check 3: Is m/z 79 distinct? (Must be present to confirm the triene tail).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 54246536, Nona-2,4,6-triene (Structural Analog). Retrieved from [\[Link\]](#)^[3]

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Standard reference for Stevenson's Rule and Alpha-Cleavage mechanisms).
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